

Essential Safety and Logistical Information for Handling 1,4-Diethoxybenzene

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Compound of Interest

Compound Name: 1,4-Diethoxybenzene

Cat. No.: B087031

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive, immediate safety protocols and logistical plans for the handling and disposal of **1,4-Diethoxybenzene**. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

I. Quantitative Data Summary

The following table summarizes the key quantitative data for **1,4-Diethoxybenzene**, essential for risk assessment and safe handling.

Property	Value	References
Chemical Formula	C ₁₀ H ₁₄ O ₂	[1][2]
Molecular Weight	166.22 g/mol	[2]
Appearance	White solid	[2]
Odor	Rotten-egg like	[2]
Melting Point	69 - 71 °C (156.2 - 159.8 °F)	[2]
Boiling Point	246 °C (474.8 °F)	[2]
Solubility	Insoluble in water	[2]
Specific Gravity	No data available	
Vapor Density	Not applicable	[2]
Flash Point	No information available	[2]
Autoignition Temperature	No information available	[2]

Toxicity Data:

- Acute toxicity data for **1,4-Diethoxybenzene** is not readily available.[2]
- It is not classified as a carcinogen by ACGIH, IARC, NTP, or CA Prop 65.

Occupational Exposure Limits:

- No occupational exposure limits have been established for **1,4-Diethoxybenzene** by OSHA, NIOSH, or ACGIH.[2]

II. Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent skin and eye contact, and respiratory exposure.

PPE Category	Specifications	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.	Protects against splashes and airborne particles.
Skin Protection	- Gloves: Chemical-resistant gloves (e.g., Nitrile, Neoprene). Breakthrough time for 1,4-Diethoxybenzene is not specified, so gloves should be inspected before use and changed frequently, especially after any contact. - Lab Coat: A standard laboratory coat.	Prevents incidental skin contact with the chemical.
Respiratory Protection	Not required under normal use conditions with adequate ventilation. A NIOSH-approved respirator with an organic vapor cartridge may be necessary if ventilation is inadequate or if dust is generated.	Protects against inhalation of dust or vapors.

III. Operational Plan: Step-by-Step Guidance

This section details the procedural steps for the safe handling of **1,4-Diethoxybenzene** from receipt to disposal.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)
- Keep away from strong oxidizing agents.[\[2\]](#)

2. Handling and Use:

- All handling of **1,4-Diethoxybenzene** should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood.
- Avoid the formation of dust.[\[1\]](#)
- Use non-sparking tools and equipment.
- Wash hands thoroughly after handling.

3. Spill Management:

- Minor Spills:
 - Ensure the area is well-ventilated.
 - Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand, or earth).
 - Sweep up the absorbed material and place it into a suitable, labeled container for disposal.[\[1\]](#)
 - Clean the spill area with soap and water.
- Major Spills:
 - Evacuate the area immediately.
 - Contact your institution's environmental health and safety (EHS) department.

4. Disposal Plan:

- All waste containing **1,4-Diethoxybenzene** must be disposed of as hazardous waste.
- Collect waste in a designated, properly labeled, and sealed container.
- Follow all local, state, and federal regulations for hazardous waste disposal.[\[1\]](#)
- Specific chemical neutralization protocols for **1,4-Diethoxybenzene** are not readily available. Therefore, do not attempt to neutralize the waste unless you are following a validated and

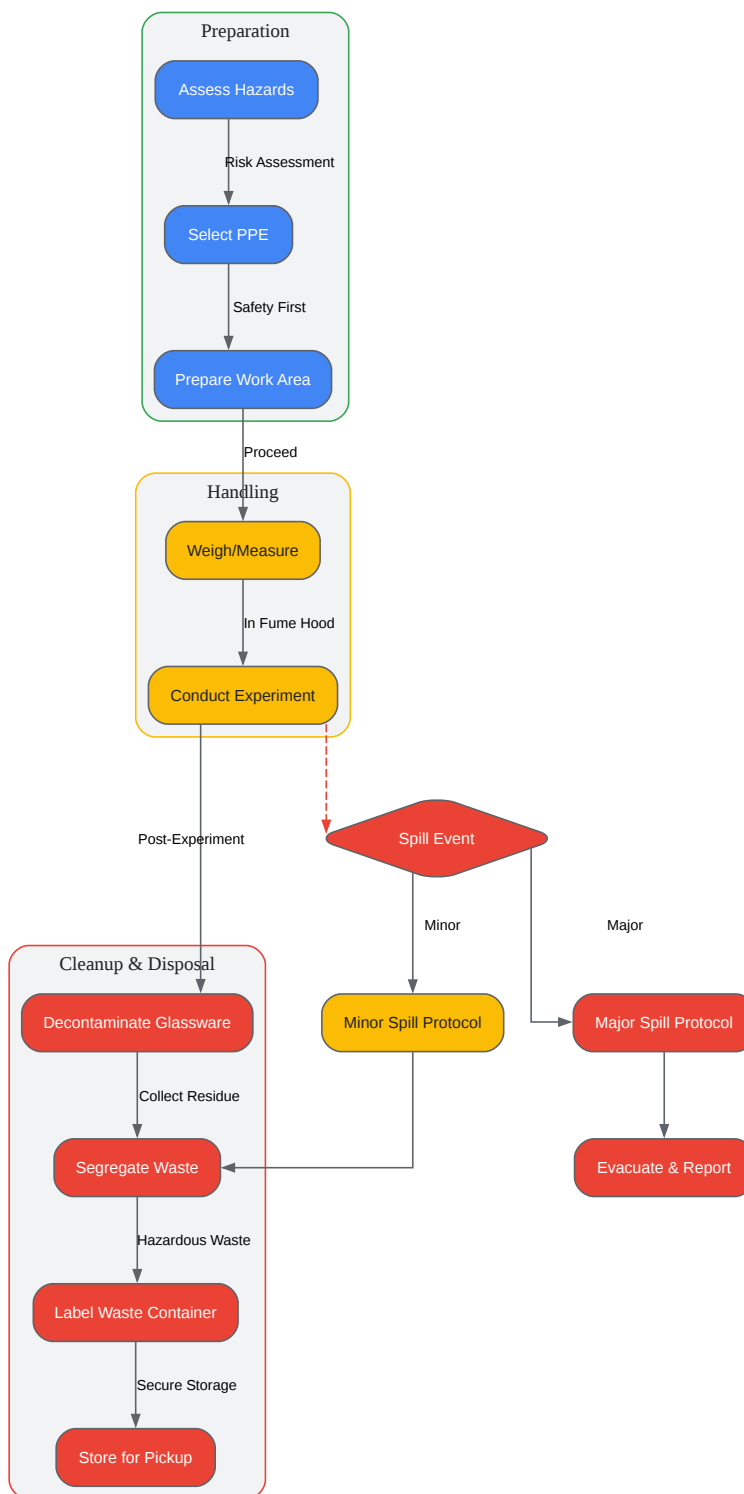
approved procedure.

IV. Experimental Protocols

Currently, no specific experimental protocols involving **1,4-Diethoxybenzene** were cited in the safety and handling documents reviewed. Researchers should develop their own detailed protocols, incorporating the safety measures outlined in this guide.

V. Visual Workflow for Handling and Disposal

The following diagram illustrates the key steps and decision points in the safe handling and disposal of **1,4-Diethoxybenzene**.



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Caption: Workflow for the safe handling and disposal of **1,4-Diethoxybenzene**.

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References

- 1. assets.thermofisher.com [assets.thermofisher.com]
- 2. fishersci.com [fishersci.com]
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